

5-Amino-2-chlorobenzotrifluoride: A Technical Safety Guide for Researchers

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Compound of Interest

Compound Name: 5-Amino-2-chlorobenzotrifluoride

Cat. No.: B120176

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This in-depth guide provides comprehensive safety information, physical and chemical properties, and handling protocols for **5-Amino-2-chlorobenzotrifluoride**, geared towards researchers, scientists, and professionals in drug development. The following sections detail the material's hazards, safe handling procedures, and emergency responses, supplemented with quantitative data and procedural diagrams to ensure a safe laboratory environment.

Chemical and Physical Properties

5-Amino-2-chlorobenzotrifluoride is a substituted aniline derivative with the molecular formula $C_7H_5ClF_3N$.^{[1][2][3]} It is recognized for its use as an intermediate in the synthesis of pharmaceuticals and agrochemicals.^[4] Accurate knowledge of its physical and chemical properties is fundamental for its safe handling and use in experimental settings.

Property	Value	Source
Molecular Weight	195.57 g/mol	[1][2][3][5]
Appearance	White to pink or light orange crystalline powder or low melting solid.	[2][4][6][7]
Melting Point	34°C to 38°C	[4][5][7]
Boiling Point	85°C	[4]
Flash Point	134°C	[5]
Density	1.425 g/cm ³	[4]
Purity	>98.0% (GC)	[1][2]
Synonyms	4-Amino-1-chloro-2-(trifluoromethyl)benzene, 4-Chloro-3-trifluoromethylaniline	[1][2][8]
CAS Number	320-51-4	[1]

Hazard Identification and Classification

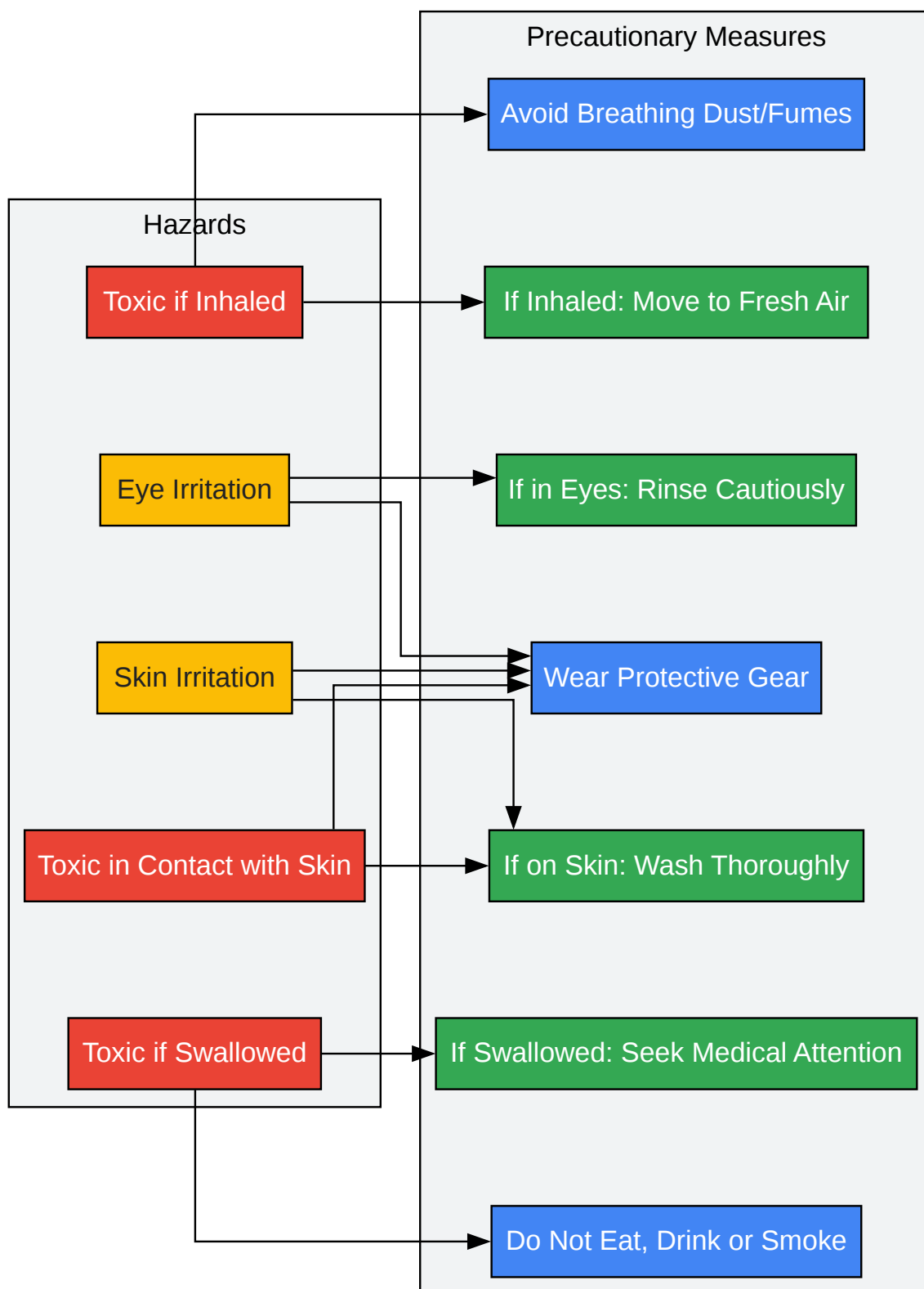
5-Amino-2-chlorobenzotrifluoride is classified as a hazardous substance. It is toxic if swallowed, in contact with skin, or if inhaled.[1][8][9] It also causes skin and eye irritation.[1][6]

GHS Hazard Statements:

- H301 + H311 + H331: Toxic if swallowed, in contact with skin or if inhaled.[8][9]
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.

Signal Word: Danger[1]

The following diagram illustrates the logical relationship between the hazards and the necessary precautionary measures.



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Hazard and Precautionary Measure Linkage

Experimental Protocols for Safe Handling

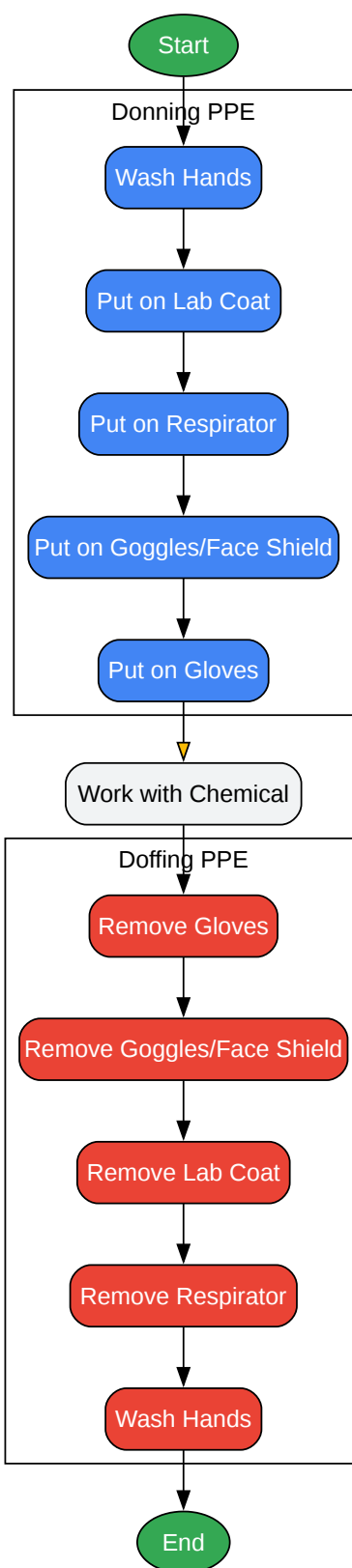
Adherence to strict experimental protocols is crucial when working with **5-Amino-2-chlorobenzotrifluoride** to minimize exposure and ensure laboratory safety.

Personal Protective Equipment (PPE)

A comprehensive PPE regimen is mandatory. This includes:

- Eye Protection: Safety goggles or a face shield.^[1]
- Hand Protection: Impervious gloves (e.g., nitrile rubber).^[1]
- Body Protection: A lab coat or chemical-resistant apron.
- Respiratory Protection: Use only in a well-ventilated area, preferably within a chemical fume hood.^[6] If dust or aerosols are generated, a NIOSH-approved respirator is necessary.

The following workflow diagram outlines the standard procedure for donning and doffing PPE.



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PPE Donning and Doffing Workflow

Engineering Controls

- Ventilation: Always handle this chemical in a well-ventilated area. A local exhaust system or a chemical fume hood is highly recommended to control airborne concentrations.[\[1\]](#)[\[6\]](#)
- Safety Equipment: Ensure that an eyewash station and a safety shower are readily accessible in the immediate work area.[\[1\]](#)

Storage and Handling

- Storage Conditions: Store in a tightly closed container in a cool, dry, and well-ventilated place away from incompatible substances.[\[1\]](#)[\[6\]](#) The storage area should be locked up.[\[1\]](#)
- Handling Procedures: Avoid contact with skin, eyes, and clothing.[\[6\]](#) Do not eat, drink, or smoke when using this product.[\[1\]](#)[\[8\]](#)[\[9\]](#) Wash hands thoroughly after handling.[\[1\]](#)[\[6\]](#) Avoid the formation of dust and aerosols.[\[10\]](#)

Emergency Procedures

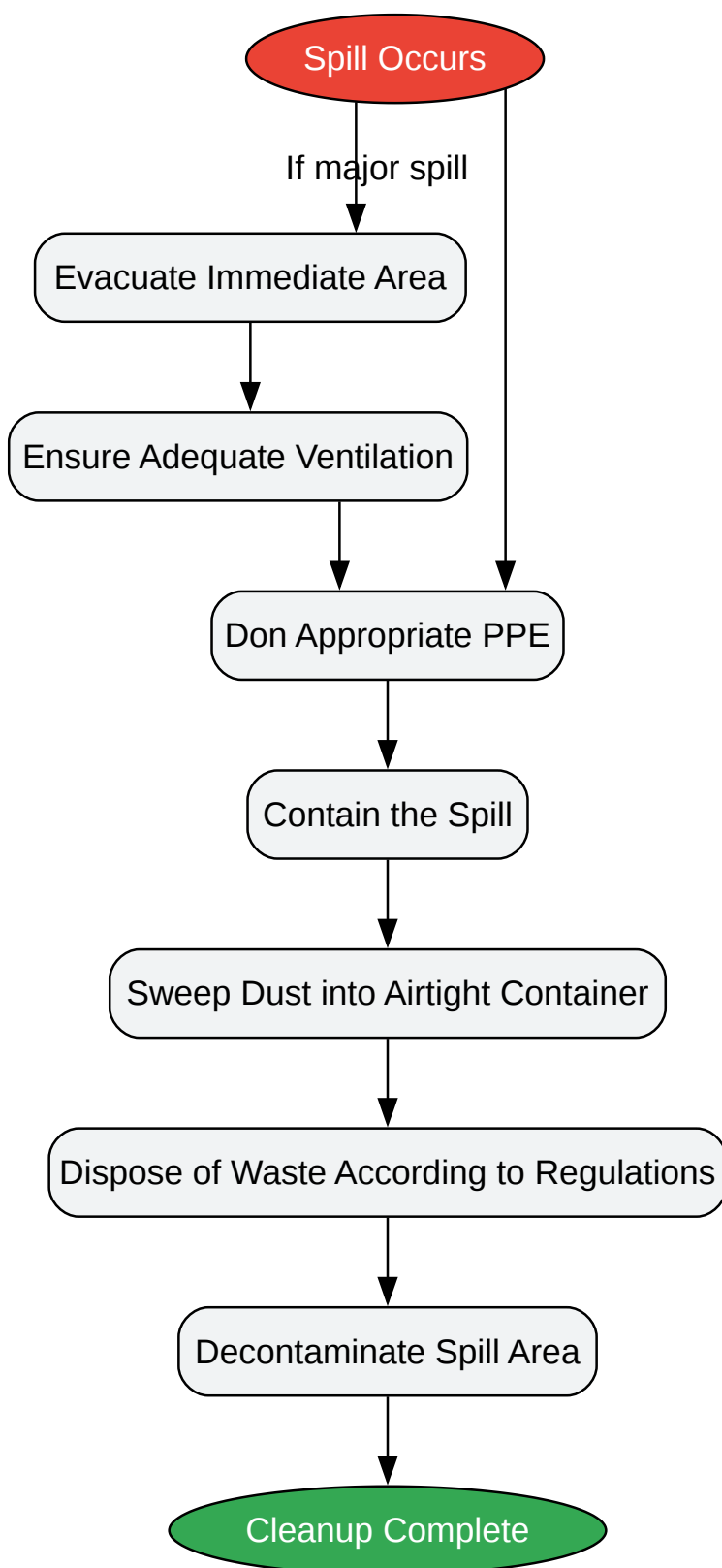
Prompt and appropriate action is critical in the event of an emergency involving **5-Amino-2-chlorobenzotrifluoride**.

First-Aid Measures

Exposure Route	First-Aid Protocol
Inhalation	Remove the person to fresh air and keep them comfortable for breathing. Call a poison center or doctor immediately. [1] [6]
Skin Contact	Take off immediately all contaminated clothing. Gently wash with plenty of soap and water. Call a poison center or doctor. [1] [6]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice or attention. [1] [6]
Ingestion	Immediately call a poison center or doctor. Rinse mouth. Do NOT induce vomiting. [1] [6]

Spill and Leak Procedures

In the event of a spill, the following workflow should be followed to ensure safe cleanup.



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Spill Cleanup Workflow

- Containment: Prevent the product from entering drains.[1]
- Cleanup: Sweep up the material and place it into a suitable, airtight disposal container, avoiding the dispersion of dust.[1][6]
- Disposal: Dispose of the contents and container in accordance with local, regional, and national regulations.[1]

Toxicological Information

The toxicological properties of **5-Amino-2-chlorobenzotrifluoride** have not been fully investigated.[6] However, it is known to be toxic by ingestion, inhalation, and skin contact.[1][6] Absorption into the body may cause cyanosis, a bluish discoloration of the skin due to deficient oxygenation of the blood.[6] Exposure to fluoride compounds can have systemic toxic effects on the heart, liver, and kidneys and may lead to fatal hypocalcemia.[6]

Due to the limited specific toxicological data, no signaling pathway diagrams can be provided at this time. It is imperative to handle this chemical with the utmost caution, assuming high toxicity.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, foam, water spray, or carbon dioxide.[1]
- Specific Hazards: The compound may decompose upon combustion or at high temperatures to generate poisonous fumes, including highly toxic hydrogen chloride (HCl) and hydrogen fluoride (HF) gases.[1]
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[1]

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